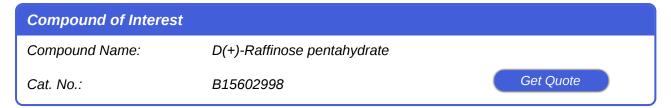


An In-depth Technical Guide to the Solubility of D(+)-Raffinose Pentahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **D(+)-Raffinose pentahydrate** in water and other common solvents. The information is intended to support research, development, and formulation activities where this trisaccharide is utilized.

Introduction to D(+)-Raffinose Pentahydrate

D(+)-Raffinose pentahydrate is a non-reducing trisaccharide composed of galactose, glucose, and fructose moieties. It is naturally found in a variety of plants and is used in various applications, including as a cryoprotectant, a component in cell culture media, and a functional food ingredient. A thorough understanding of its solubility is critical for its effective use in these and other applications.

Solubility of D(+)-Raffinose Pentahydrate

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in solution and is crucial for a wide range of applications, from designing drug delivery systems to optimizing biochemical assays.

Aqueous Solubility

D(+)-Raffinose pentahydrate is freely soluble in water. The solubility is temperaturedependent, generally increasing with a rise in temperature. While a comprehensive dataset



detailing solubility across a wide range of temperatures is not readily available in the literature, the following table summarizes the available quantitative data.

Temperature (°C)	Solubility (g/100 mL)	Reference
20	14.3	[1][2]
Not Specified	10	
Not Specified	5	[3][4][5][6]
Not Specified	3.33	[7]

It is important to note that different sources report varying solubilities without always specifying the temperature, which may contribute to the observed discrepancies. For precise applications, it is recommended to determine the solubility under the specific conditions of the experiment.

Solubility in Other Solvents

The solubility of **D(+)-Raffinose pentahydrate** in various organic and other solvents is summarized in the table below. This information is critical for applications that require non-aqueous solvent systems or for purification processes.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~20 mg/mL	[8]
Dimethylformamide (DMF)	~15 mg/mL	[8]
Ethanol	~0.1 mg/mL	[8]
Pyridine	Soluble	[9]
Phosphate Buffered Saline (PBS, pH 7.2)	~1 mg/mL	[8]

Experimental Protocol for Solubility Determination

A reliable and reproducible method for determining the solubility of a solid such as **D(+)- Raffinose pentahydrate** is essential for accurate research and development. The gravimetric



method is a widely used and robust technique for this purpose.

Principle of the Gravimetric Method

The gravimetric method involves preparing a saturated solution of the solute in the solvent of interest at a controlled temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined. From these measurements, the solubility can be calculated.

Materials and Equipment

- D(+)-Raffinose pentahydrate
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance (accurate to at least 0.1 mg)
- Thermostatic water bath or incubator
- Vials or flasks with secure closures
- · Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.22 μm pore size)
- Pipettes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum desiccator

Detailed Experimental Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of D(+)-Raffinose pentahydrate to a known volume of the solvent in a vial or flask. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the container to prevent solvent evaporation.



- Place the container in a thermostatic water bath set to the desired temperature.
- Stir the mixture vigorously using a magnetic stirrer for a sufficient period to reach equilibrium. The time required to reach equilibrium should be determined empirically, but a minimum of 24 hours is often recommended.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid crystallization upon cooling.
 - Immediately filter the withdrawn sample through a syringe filter, also pre-warmed to the
 experimental temperature, into a pre-weighed, clean, and dry evaporation dish. This step
 is crucial to remove any undissolved microcrystals.
- Evaporation and Weighing:
 - Accurately weigh the evaporation dish containing the filtered saturated solution.
 - Place the evaporation dish in an oven at a temperature sufficient to evaporate the solvent without degrading the solute (e.g., 60-80°C for water). Alternatively, a vacuum desiccator can be used.
 - Continue the drying process until a constant weight is achieved, indicating that all the solvent has been removed.
 - Allow the dish to cool to room temperature in a desiccator to prevent moisture absorption before re-weighing.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial mass of the empty evaporation dish from the final mass of the dish with the dried solute.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved solid from the mass of the saturated solution.



• Express the solubility in the desired units, such as g/100 mL or mg/mL.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Gravimetric Solubility Determination Workflow

Conclusion

This technical guide provides essential solubility data and a detailed experimental protocol for **D(+)-Raffinose pentahydrate**. The presented information is intended to be a valuable resource for researchers, scientists, and drug development professionals, enabling them to effectively utilize this versatile trisaccharide in their work. For applications requiring high precision, it is always recommended to experimentally verify the solubility under the specific conditions of use.

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